

Proper Disposal of (+)-Apoverbenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-Apoverbenone

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For immediate reference, this document outlines the essential procedures for the safe handling and disposal of **(+)-Apoverbenone**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

(+)-Apoverbenone, a bicyclic monoterpenoid utilized in complex organic synthesis, requires careful management during its disposal due to its hazardous properties. Adherence to the following protocols is critical for minimizing risks and ensuring responsible chemical waste management.

I. Safety and Hazard Information

(+)-Apoverbenone is classified as a hazardous substance. All personnel handling this chemical for disposal must be familiar with its associated risks and wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (nitrile or neoprene), and a lab coat. All handling of the chemical should occur in a well-ventilated area or a chemical fume hood.

Based on available safety data, **(+)-Apoverbenone** is characterized by the following hazards:

- Combustible Liquid: It can ignite when exposed to heat or flame.[\[1\]](#)
- Skin Irritant: Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritant: Can cause significant eye damage.[\[1\]](#)

- Respiratory Irritant: May cause irritation to the respiratory tract if inhaled.[1]

II. Quantitative Data Summary

While specific experimental data for **(+)-Apoverbenone** is limited, the following table summarizes its known properties and includes data from its close structural analog, Verbenone, for reference.

Property	Value for (+)-Apoverbenone	Reference Value for Verbenone
CAS Number	35408-03-8	1196-01-6
Molecular Formula	C ₉ H ₁₂ O	C ₁₀ H ₁₄ O
Molecular Weight	136.19 g/mol	150.22 g/mol
Appearance	Combustible liquid[1]	Light yellow liquid[2]
Boiling Point	Not available	227-228 °C[2]
Flash Point	Not available	85 °C / 185 °F (closed cup)[2]
Density	Not available	0.975 g/mL at 20 °C
GHS Hazard Codes	H227, H315, H319, H335[1]	Not explicitly classified, but considered a combustible liquid[2]

III. Experimental Protocols Cited

The hazard classifications for **(+)-Apoverbenone** are derived from the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as provided by PubChem.[1] Physical property data for the analogous compound Verbenone are based on standard experimental measurements as reported in safety data sheets.[2]

IV. Step-by-Step Disposal Procedure

The disposal of **(+)-Apoverbenone** must be carried out in accordance with all local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the

drain or in regular trash.[3][4]

1. Waste Collection and Storage:

- Container: Collect waste **(+)-Apoverbenone** in a designated, compatible, and properly sealed waste container. The original container or a clean, dry, chemical-resistant container (e.g., glass or metal) is suitable.[3][5] Ensure the container material is compatible with a combustible organic liquid.
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**(+)-Apoverbenone**," and list all identified hazards (Combustible, Skin Irritant, Eye Irritant, Respiratory Irritant).[3]
- Segregation: Store the waste container in a designated satellite accumulation area away from incompatible materials, particularly strong oxidizing agents.[2] Keep it separated from heat sources, sparks, and open flames.[5][6]
- Closure: Keep the waste container securely closed at all times, except when adding waste. [3]

2. Accidental Spill Protocol:

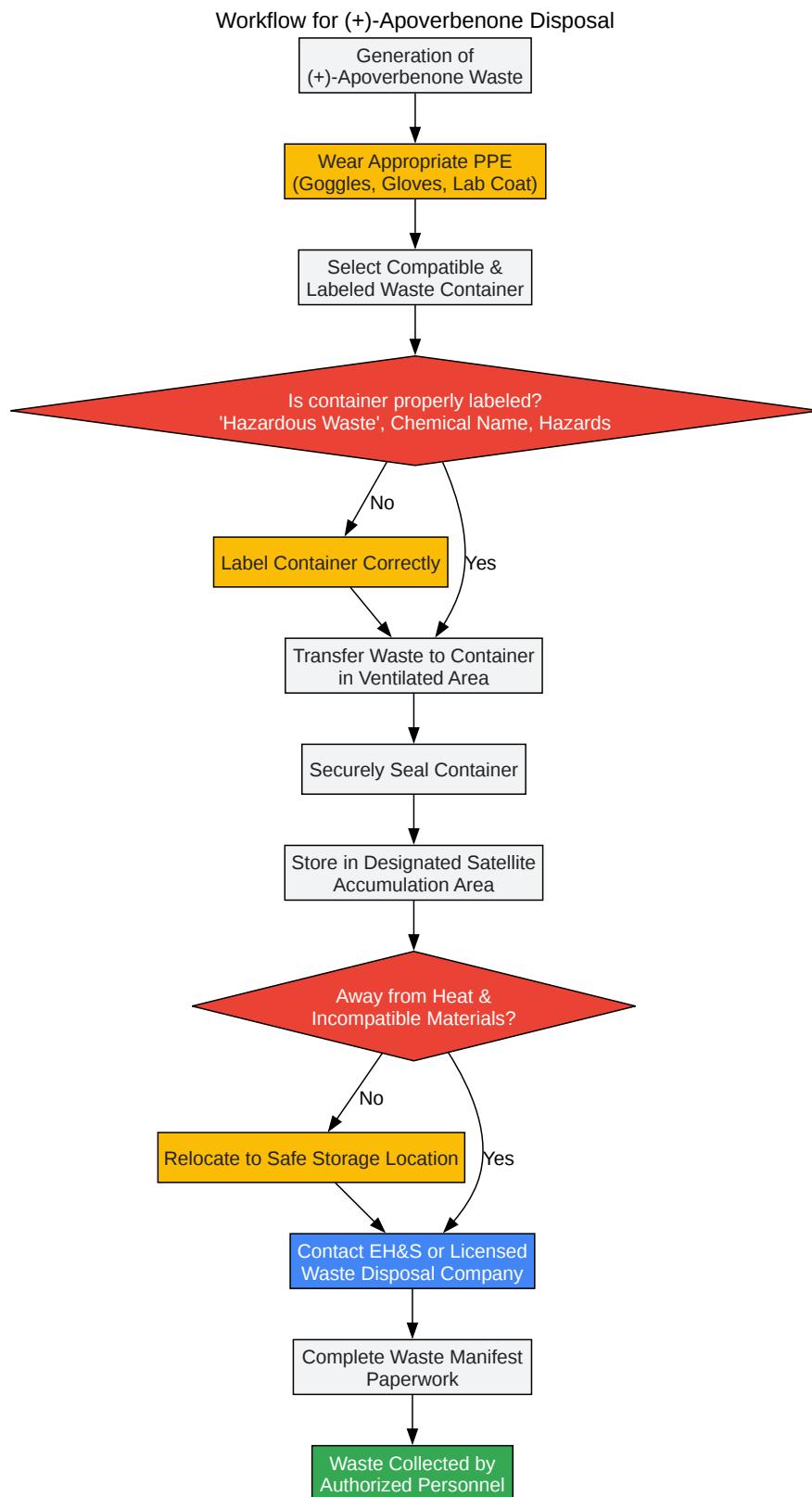
- Immediate Action: In case of a spill, evacuate non-essential personnel from the area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Do not use combustible materials like paper towels to absorb large spills.
- Collection: Carefully collect the absorbed material and place it into a designated hazardous waste container.
- Decontamination: Clean the spill area thoroughly with soap and water. All cleaning materials should also be disposed of as hazardous waste.

3. Final Disposal Logistics:

- Professional Disposal Service: The disposal of **(+)-Apoverbenone** must be handled by a licensed and certified hazardous waste management company.[\[5\]](#)[\[7\]](#) Do not attempt to treat or dispose of the chemical waste on-site.
- Scheduling Pickup: Contact your institution's Environmental Health and Safety (EH&S) department or a contracted waste disposal service to arrange for the pickup of the hazardous waste container.[\[3\]](#)
- Documentation: Ensure all required paperwork for the waste manifest is completed accurately before the waste is transported off-site.

V. Visual Workflow for Disposal

The following diagram illustrates the key decision points and procedural flow for the proper disposal of **(+)-Apoverbenone**.

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Caption: Disposal workflow for **(+)-Apoverbenone**.

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